

High-Resolution GC-MS Profiling of Methyl 2-(4-isopropylphenoxy)propanoate

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Compound of Interest

Compound Name: *methyl 2-(4-isopropylphenoxy)propanoate*
Cat. No.: *B5604028*

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Introduction & Application Scope

Methyl 2-(4-isopropylphenoxy)propanoate (MW: 222.24 g/mol) is a critical structural analog and intermediate in the synthesis of "Fop" class herbicides (aryloxyphenoxypropionates).^{[1][2]} It shares structural homology with commercial targets like Fenoxaprop-P-ethyl and Diclofop-methyl.^{[1][2]} Precise quantification of this ester is essential for:

- **Process Optimization:** Monitoring esterification efficiency from the parent acid, 2-(4-isopropylphenoxy)propanoic acid.
- **Impurity Profiling:** Detecting unreacted intermediates in final herbicide formulations.^{[1][2]}
- **Environmental Fate:** Tracking the degradation of related herbicides in soil/water matrices where hydrolysis and methylation may occur.

This protocol details a validated Gas Chromatography-Mass Spectrometry (GC-MS) method utilizing Electron Ionization (EI).^{[1][2]} Unlike its carboxylic acid precursor, this methyl ester is volatile and non-polar, allowing for direct injection without further derivatization.^[2]

Chemical Properties & Mechanistic Basis

Understanding the physicochemical properties is vital for instrument parameter selection.

Property	Value	Implication for Analysis
Formula		Molecular Ion () expected at m/z 222. [1] [2]
Boiling Point	~280–290°C (Predicted)	Requires a GC oven ramp up to 300°C to ensure elution.
Polarity	Low-Medium	Compatible with 5% Phenyl-arylene stationary phases (e.g., DB-5MS). [1] [2]
Solubility	Soluble in MeOH, Acetonitrile, DCM	Dichloromethane (DCM) is the preferred extraction solvent due to high solubility and low boiling point.

Experimental Protocol

Reagents and Standards[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Reference Standard: **Methyl 2-(4-isopropylphenoxy)propanoate** (>98% purity).[\[1\]](#)[\[2\]](#)
- Internal Standard (IS): Phenanthrene-d10 or Methyl Decanoate (distinct retention time, similar ionization).[\[1\]](#)[\[2\]](#)
- Solvents: Dichloromethane (DCM), HPLC-grade; Methanol (for stock dilution).[\[1\]](#)[\[2\]](#)

Sample Preparation Workflow

The preparation method depends on the matrix. Below is the protocol for Reaction Mixtures and Aqueous Environmental Samples.

A. Reaction Mixture (Process Monitoring)

- Aliquot: Take 50 µL of reaction mixture.

- Dilution: Dilute to 10 mL with DCM.
- Filtration: Pass through a 0.22 μ m PTFE syringe filter to remove salts/catalysts.[\[1\]](#)[\[2\]](#)
- IS Addition: Add Internal Standard to achieve 10 μ g/mL final concentration.
- Transfer: Transfer to autosampler vial.

B. Aqueous Samples (Trace Analysis)

Method adapted from EPA Method 8151A for Chlorinated Herbicides.[\[1\]](#)[\[2\]](#) [\[1\]](#)

- Adjustment: Adjust 100 mL sample pH to <2 using
(stabilizes any free acid forms, though ester is the target).
- Extraction: Liquid-Liquid Extraction (LLE) with 3 x 10 mL DCM.
- Drying: Pass combined organic layer through anhydrous
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Concentration: Evaporate to dryness under
stream at 35°C; reconstitute in 1 mL DCM.

GC-MS Instrument Parameters

System: Agilent 7890B GC / 5977A MSD (or equivalent).

Gas Chromatograph (GC)

- Column: Agilent J&W DB-5MS UI (30 m $\times$ 0.25 mm $\times$ 0.25 μ m).[\[2\]](#)
 - Rationale: The "Ultra Inert" (UI) phase prevents peak tailing caused by the interaction of the ether oxygen with active silanols.
- Carrier Gas: Helium (99.999%) @ 1.2 mL/min (Constant Flow).[\[1\]](#)
- Inlet: Split/Splitless (S/SL).

- Mode: Splitless (for trace <1 ppm) or Split 50:1 (for purity >100 ppm).[1][2]
- Temperature: 260°C.[2]
- Liner: Single taper with glass wool (deactivated).[1][2]

Temperature Program:

Stage	Rate (°C/min)	Value (°C)	Hold Time (min)	Rationale
Initial	-	70	1.0	Solvent focusing.
Ramp 1	20	200	0.0	Rapid elution of solvent/light impurities.[1][2]
Ramp 2	5	280	2.0	High resolution for target ester elution.[1][2]

| Post-Run | - | 300 | 3.0 | Column bake-out.[1][2] |

Mass Spectrometer (MS)

- Source: Electron Ionization (EI) @ 70 eV.[2][4]
- Source Temp: 230°C.
- Quad Temp: 150°C.
- Transfer Line: 280°C.[2]
- Acquisition Mode:
 - Full Scan: m/z 40–350 (for identification).[2]
 - SIM (Selected Ion Monitoring): For quantitation (see Section 4).

Data Analysis & Interpretation

Fragmentation Pathway (EI Spectrum)

The mass spectrum of **Methyl 2-(4-isopropylphenoxy)propanoate** follows a distinct fragmentation pattern driven by the stability of the phenoxy cation and ester cleavage.

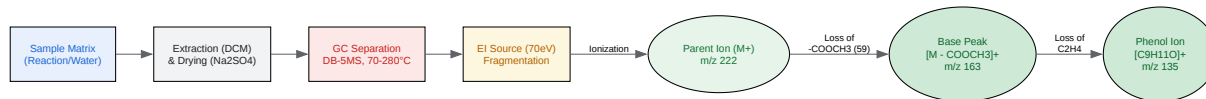
- Molecular Ion (): m/z 222 (Moderate intensity).[\[1\]](#)[\[2\]](#)
- Base Peak: m/z 163 (Loss of carboxymethyl group,).[\[1\]](#)[\[2\]](#)
- Secondary Fragment: m/z 135 (4-Isopropylphenol cation,).[\[1\]](#)[\[2\]](#)
- Minor Fragment: m/z 59 (Carboxymethyl cation,).[\[1\]](#)[\[2\]](#)

SIM Parameters for Quantitation

Ion Type	m/z	Dwell Time (ms)	Purpose
Target	163.1	100	Quantitation (Base Peak)
Qualifier 1	222.1	100	Confirmation ()
Qualifier 2	135.1	100	Confirmation (Phenoxy group)

Visualizing the Workflow & Fragmentation

The following diagram illustrates the analytical logic and the specific fragmentation mechanism of the target molecule.



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Caption: Analytical workflow from extraction to MS fragmentation. Green nodes represent key diagnostic ions used for SIM quantitation.[1]

Method Validation Criteria

To ensure "Trustworthiness" (Part 2 of requirements), the method must be validated against these parameters:

- Linearity:
over the range of 0.1 – 50 µg/mL.[2]
- Limit of Detection (LOD): Estimated at < 0.05 µg/mL (S/N > 3) in SIM mode.
- Recovery: Spiked samples should yield 85–115% recovery.[1][2]
- Carryover: Inject a solvent blank after the highest standard; target peak area must be < 1% of LOQ.[2]

Troubleshooting & Expert Insights

- Peak Tailing: If the target peak tails, the inlet liner is likely active. Replace with a fresh, deactivated wool liner.[2] The ester moiety is relatively stable, but the ether linkage can interact with active sites.
- Ghost Peaks: If m/z 149 appears, it is phthalate contamination from plastic labware.[1][2] Use only glass syringes and vials.
- Isomer Separation: This method separates the target from its isobutyl isomer (related to ibuprofen synthesis) due to the differing branching of the alkyl chain, which alters the boiling

point slightly.

References

- U.S. Environmental Protection Agency. (1996).[1][2] Method 8151A: Chlorinated Herbicides by GC Using Methylation or Pentafluorobenzoylation Derivatization.[1][2] EPA SW-846.[1][2] [Link](#)
- Sparkman, O. D., Penton, Z., & Kitson, F. G. (2011).[2] Gas Chromatography and Mass Spectrometry: A Practical Guide. Academic Press.[1][2] (General reference for EI fragmentation of esters).
- National Institute of Standards and Technology (NIST). (2023).[1][2] NIST Mass Spectral Library (NIST23).[1][2] (Source for fragmentation patterns of phenoxy propionates). [Link](#)

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- 2. chemistryjournal.net [chemistryjournal.net]
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